

# An In-Depth Technical Guide to Lead(II) Thiosulfate

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## Compound of Interest

Compound Name: Lead thiosulfate

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## Introduction

Lead(II) thiosulfate ( $\text{PbS}_2\text{O}_3$ ) is an inorganic compound of interest in various chemical and industrial applications. This guide provides a comprehensive overview of its chemical properties, safety information, synthesis, and toxicological profile, with a particular focus on the molecular mechanisms relevant to researchers and drug development professionals. Due to its lead content, this compound exhibits significant toxicity, and a thorough understanding of its characteristics is crucial for safe handling and potential application studies.

## Chemical Identification and Properties

There is some discrepancy in the literature and databases regarding the primary CAS number for lead(II) thiosulfate. The most frequently cited and credible CAS numbers are 13478-50-7 and 26265-65-6[1][2]. Another CAS number, 502-87-4, is sometimes associated with **lead thiosulfate**, but this appears to be an error as it is also linked to p-quinomethane, a compound with a different chemical formula ( $\text{C}_7\text{H}_6\text{O}$ ). For the purposes of this guide, both 13478-50-7 and 26265-65-6 should be considered when searching for information on lead(II) thiosulfate.

Lead(II) thiosulfate is a white crystalline solid that is poorly soluble in water but will dissolve in the presence of acidic solutions or sodium thiosulfate solutions[3][4]. It is known to decompose upon heating[3].

## Table 1: Physical and Chemical Properties of Lead(II) Thiosulfate

Property	Value	Source(s)
Molecular Formula	PbS <sub>2</sub> O <sub>3</sub>	[5]
Molecular Weight	319.33 g/mol	[1]
Appearance	White crystalline solid	[3][4]
Density	5.18 g/cm <sup>3</sup>	[3][4]
Melting Point	Decomposes	[3]
Water Solubility	Poorly soluble	[3][4]
Solubility	Soluble in acids and sodium thiosulfate solutions	[3][4]

## Safety Data Sheet Information

A complete, official Safety Data Sheet (SDS) for lead(II) thiosulfate is not readily available from a single source. The following information has been compiled from multiple databases and chemical suppliers.

## Hazard Identification

Lead(II) thiosulfate is a hazardous substance due to its lead content. It is harmful if swallowed or inhaled and is toxic to aquatic life[1][6].

GHS Hazard Statements:

- H302: Harmful if swallowed[1]
- H332: Harmful if inhaled[1]
- H360: May damage fertility or the unborn child[1]
- H373: May cause damage to organs through prolonged or repeated exposure[1]

- H400: Very toxic to aquatic life[1]

**Table 2: Toxicological Data for Inorganic Lead**

Parameter	Value	Species	Source(s)
OSHA PEL (TWA)	0.05 mg/m <sup>3</sup> (as Pb)	Human	[7]
NIOSH REL (TWA)	0.05 mg/m <sup>3</sup> (as Pb)	Human	[7]
NIOSH IDLH	100 mg/m <sup>3</sup> (as Pb)	Human	[7]
Aquatic Toxicity (TLm)	0.34 ppm (as Pb) / 48-hour	Sticklebacks and coho salmon	[6]

## First Aid Measures

- Inhalation: Move the person to fresh air. Call for medical aid[6].
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water.
- Ingestion: If swallowed, and the victim is conscious, have them drink water or milk and induce vomiting. Seek immediate medical attention[6].

## Handling and Storage

- Handling: Avoid contact with the solid or dust. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator[6].
- Storage: Store in a cool, dry place out of direct sunlight[6].

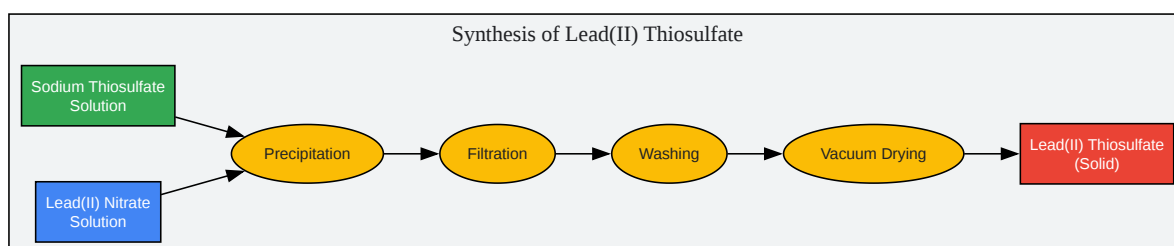
## Experimental Protocols

### Synthesis of Lead(II) Thiosulfate

A detailed, peer-reviewed experimental protocol for the synthesis of lead(II) thiosulfate is not widely available. However, the general method involves a precipitation reaction between a soluble lead salt and a soluble thiosulfate salt[1][2][5].

### General Procedure:

- **Preparation of Solutions:** Prepare aqueous solutions of lead(II) nitrate ( $\text{Pb}(\text{NO}_3)_2$ ) and sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ).
- **Precipitation:** Slowly add the sodium thiosulfate solution to the lead(II) nitrate solution with constant stirring. A white precipitate of lead(II) thiosulfate will form[5]. The reaction is as follows:  $\text{Pb}(\text{NO}_3)_2(\text{aq}) + \text{Na}_2\text{S}_2\text{O}_3(\text{aq}) \rightarrow \text{PbS}_2\text{O}_3(\text{s}) + 2\text{NaNO}_3(\text{aq})$
- **Isolation and Purification:** The precipitate can be isolated by filtration. It should then be washed with deionized water to remove any soluble impurities[5].
- **Drying:** The purified lead(II) thiosulfate should be dried in a vacuum to prevent decomposition[5]. It is noted that prolonged boiling of the solution may cause the precipitate to turn gray[5].



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Caption: Experimental workflow for the synthesis of lead(II) thiosulfate.

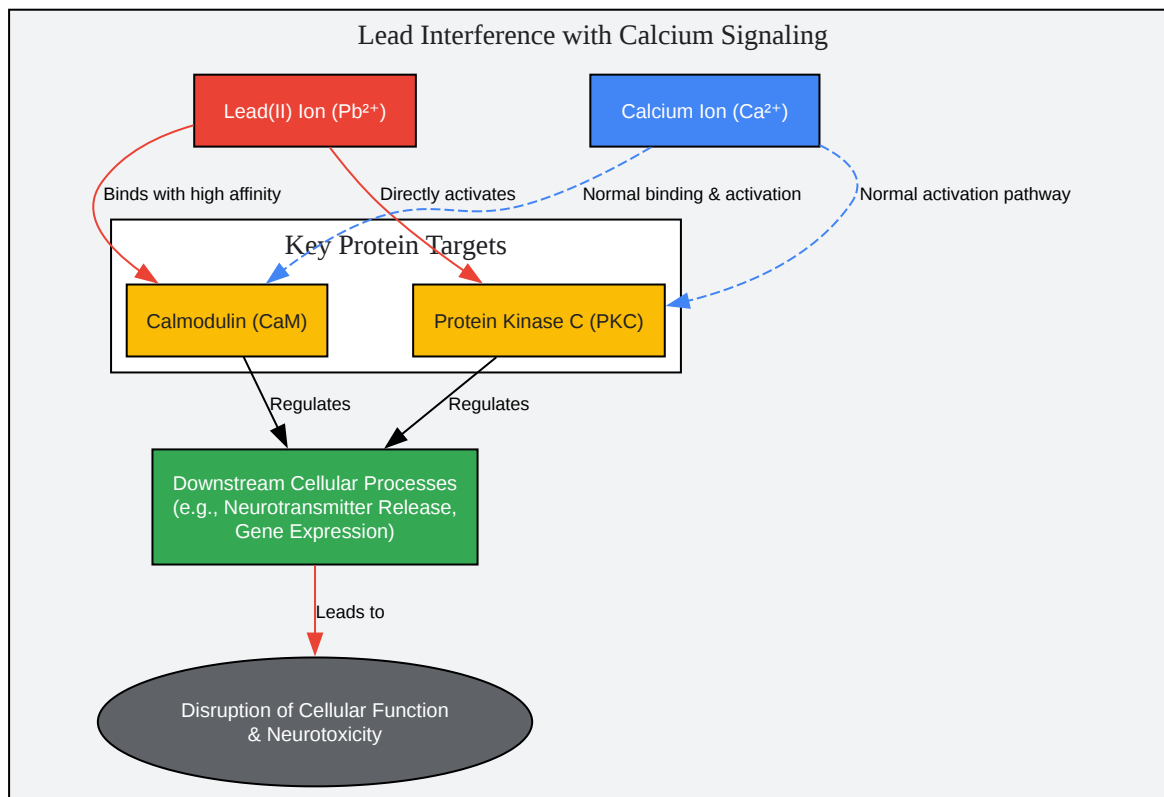
## Molecular Toxicology and Signaling Pathways

The toxicity of lead(II) thiosulfate is primarily attributed to the lead(II) ion ( $\text{Pb}^{2+}$ ). A key mechanism of lead's toxicity is its ability to interfere with the biological functions of essential divalent cations, particularly calcium ( $\text{Ca}^{2+}$ ).

Lead ions can mimic calcium ions and bind to various calcium-binding proteins, leading to the disruption of normal cellular signaling pathways. Two important targets are calmodulin (CaM) and protein kinase C (PKC)[8].

- **Calmodulin (CaM):** CaM is a crucial calcium sensor protein that regulates numerous cellular processes.  $Pb^{2+}$  can bind to CaM with high affinity, causing a conformational change that can either activate or inhibit CaM-dependent enzymes and signaling pathways in an uncontrolled manner[8].
- **Protein Kinase C (PKC):** PKC is a family of enzymes involved in signal transduction pathways that control cell growth, differentiation, and apoptosis. Lead can directly activate some isoforms of PKC, disrupting downstream signaling cascades that are normally regulated by calcium and diacylglycerol.

The interference of lead with calcium signaling can have profound effects, particularly in the nervous system, where it can alter neurotransmitter release and synaptic plasticity.



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